

Synthesis pathway of Butoxycarboxim from Butocarboxim

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Compound of Interest

Compound Name: *Butoxycarboxim*

Cat. No.: *B166929*

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Synthesis of Butoxycarboxim: A Technical Guide

An In-depth Examination of the Synthetic Pathway from Butocarboxim

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of **Butoxycarboxim**, a significant carbamate insecticide. The primary focus is on its preparation from the precursor, Butocarboxim, through an oxidation reaction. This document details the chemical transformation, offers a plausible experimental protocol based on established chemical principles, and includes relevant analytical data for the characterization of the final product.

Introduction

Butoxycarboxim, chemically known as 3-(methylsulfonyl)-2-butanone O-[(methylamino)carbonyl]oxime, is a systemic insecticide effective against a range of sucking insects.[1] It functions as a cholinesterase inhibitor, disrupting the nervous system of target pests. The common and industrially relevant synthetic route to **Butoxycarboxim** involves the oxidation of its thioether analog, Butocarboxim.[2][3] This transformation is a key step that potentiates the insecticidal activity. **Butoxycarboxim** is also a known metabolite of Butocarboxim in mammals and plants.[4]

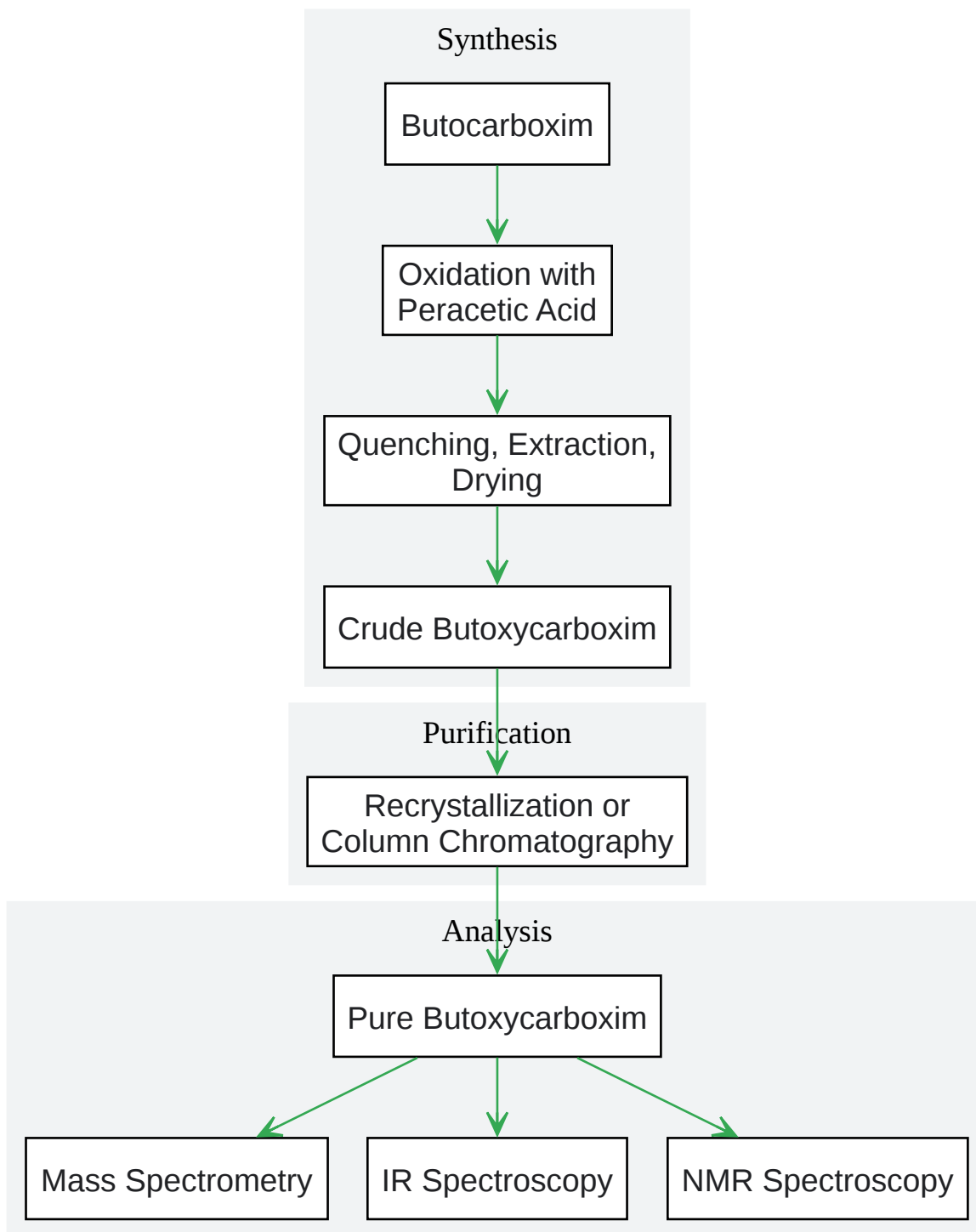
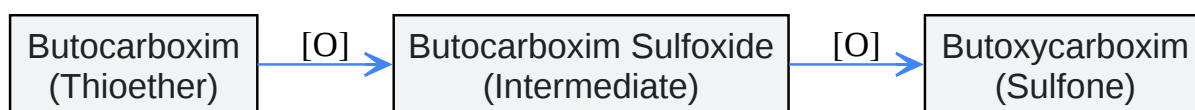
Synthesis Pathway

The core of the synthesis lies in the oxidation of the sulfur atom in Butocarboxim. This process converts the thioether group into a sulfone group, yielding **Butoxycarboxim**.

Reaction: Butocarboxim → **Butoxycarboxim**

The most frequently cited oxidizing agent for this transformation is a peroxy acid, such as peracetic acid.^[2] The reaction proceeds in two stages: the initial oxidation of the thioether to a sulfoxide, followed by further oxidation to the sulfone.

The overall synthetic pathway can be visualized as follows:



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